

Technical Support Center: 3-Methyl-4-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 3-Methyl-4-(trifluoromethoxy)aniline

Cat. No.: B168890

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Disclaimer: No specific Safety Data Sheet (SDS) for **3-Methyl-4-(trifluoromethoxy)aniline** was available at the time of this document's creation. The following information is compiled from the SDSs of structurally similar compounds, including 4-(Trifluoromethoxy)aniline, 4-Methyl-3-(trifluoromethyl)aniline, and 2-Methyl-3-(trifluoromethyl)aniline. This guide should be used for preliminary informational purposes only. Researchers are strongly advised to conduct a thorough, specific risk assessment before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Methyl-4-(trifluoromethoxy)aniline**?

Based on data from analogous compounds, **3-Methyl-4-(trifluoromethoxy)aniline** is expected to be toxic if swallowed, in contact with skin, or if inhaled.[1][2] It is also likely to cause skin and serious eye irritation.[1][3] Prolonged or repeated exposure may cause damage to organs.[1][2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A comprehensive approach to personal protection is critical. This includes:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.[1][3]

- Respiratory Protection: Use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors, especially when working outside a fume hood or with heated materials.[4]
- General Hygiene: Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after use.[2]

Q3: What are the recommended storage conditions for **3-Methyl-4-(trifluoromethoxy)aniline**?

To ensure stability and safety, store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[3][4][5] Some sources suggest storage under an inert atmosphere as the compound may be air-sensitive.[5] It should be stored away from incompatible materials.[5]

Q4: What materials are incompatible with **3-Methyl-4-(trifluoromethoxy)aniline**?

Avoid contact with strong oxidizing agents, strong acids, and strong bases.[5]

Q5: What should I do in case of accidental exposure?

Immediate action is crucial in case of exposure:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3][4]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek immediate medical attention.[1][4]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][2]

Troubleshooting Guide

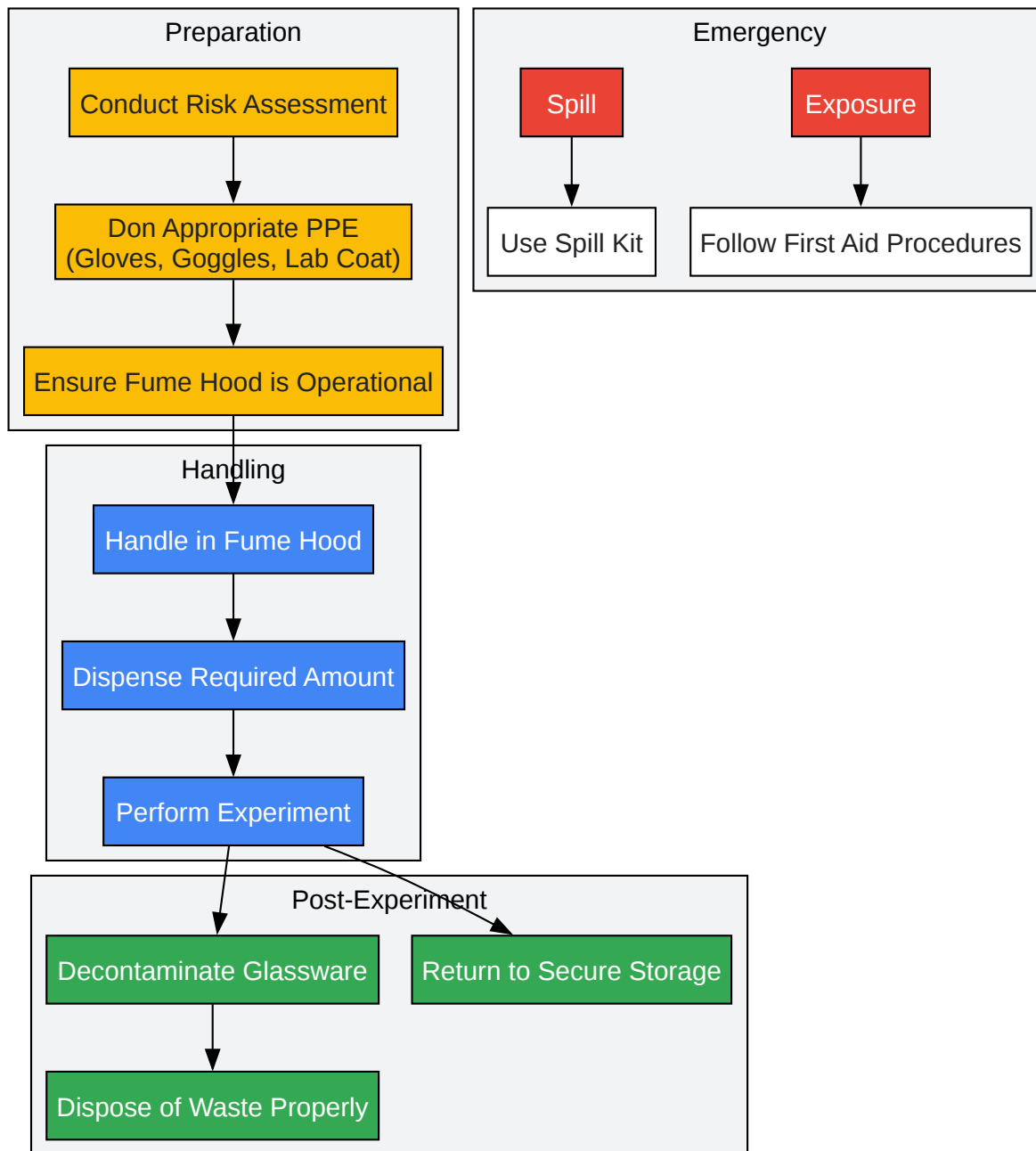
Issue	Possible Cause	Recommended Action
Material has darkened in color.	Exposure to air or light.	While this may not always indicate decomposition, it is a sign of potential degradation. It is recommended to store the material under an inert atmosphere and protected from light. For critical applications, re-purification may be necessary.
Inconsistent experimental results.	Impurities in the starting material or degradation.	Verify the purity of the 3-Methyl-4-(trifluoromethoxy)aniline using an appropriate analytical technique (e.g., NMR, GC-MS). If impurities are detected, purification may be required. Ensure proper storage conditions are maintained to prevent degradation.
Spill has occurred.	Accidental release of the material.	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Ventilate the area. Do not allow the material to enter drains. ^[1]

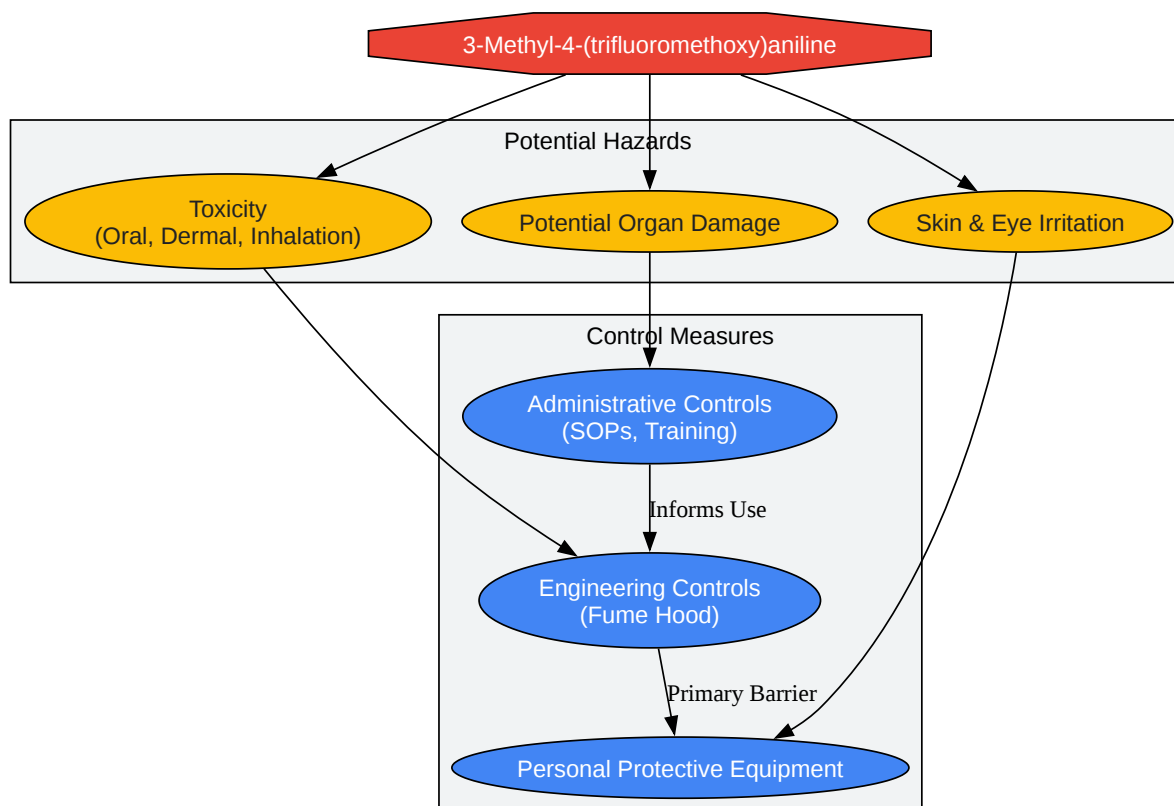
Quantitative Data Summary

Parameter	Value	Source Analogue
Physical State	Likely a liquid.	4-Methyl-3-(trifluoromethyl)aniline
Boiling Point	~204 °C / 399.2 °F	4-Methyl-3-(trifluoromethyl)aniline[4]
Flash Point	~102 °C / 215.6 °F	4-Methyl-3-(trifluoromethyl)aniline[4]
Specific Gravity	~1.24 g/cm ³	4-Methyl-3-(trifluoromethyl)aniline[4]
Storage Temperature	Room Temperature	General recommendation for similar compounds

Experimental Workflow

Below is a generalized workflow for handling **3-Methyl-4-(trifluoromethoxy)aniline** in a laboratory setting.





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